

Personal protective equipment for handling 4-Fluorocinnamic acid

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Compound of Interest

Compound Name: 4-Fluorocinnamic acid

Cat. No.: B107693

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Essential Safety and Handling Guide for 4-Fluorocinnamic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Fluorocinnamic acid** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Hazard Identification and Safety Summary

4-Fluorocinnamic acid is a chemical that requires careful handling due to its potential health effects. It is classified as toxic if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4]}

Signal Word: Danger^[1]

Primary Hazards:

- Acute oral toxicity^[1]
- Skin corrosion/irritation^{[2][4]}
- Serious eye damage/eye irritation^{[2][4]}
- Specific target organ toxicity — single exposure (respiratory tract irritation)^[2]

A summary of key quantitative data for **4-Fluorocinnamic acid** is presented in the table below.

Property	Value
Molecular Formula	C9H7FO2[2]
Molecular Weight	166.15 g/mol [2][4]
Appearance	Off-white to white solid[1][5]
Melting Point	209 - 210 °C (408 - 410 °F)
Hazard Statements	H301, H315, H319, H335
UN Number	2811[1]

Personal Protective Equipment (PPE)

To ensure personal safety, the following personal protective equipment must be worn at all times when handling **4-Fluorocinnamic acid**. [6]

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield (European standard - EN 166).[2]	Protects against splashes and dust, preventing serious eye irritation.[7]
Hand Protection	Chemical-resistant protective gloves (e.g., neoprene or butyl rubber).[2][7][8]	Prevents skin contact and subsequent irritation.[7] Always inspect gloves before use and remove them carefully to avoid skin contamination.[1][8]
Body Protection	A lab coat or other suitable protective clothing.[6][9]	Protects skin and personal clothing from spills and contamination.[7]
Respiratory Protection	A dust mask (e.g., N95) or a respirator with a P2 filter is required when dust is generated or if ventilation is inadequate.[9]	Prevents inhalation of dust, which can cause respiratory irritation.[9]

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for the safe handling of **4-Fluorocinnamic acid**. The following steps should be followed:

3.1. Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood.[2][9]
- Ensure that an emergency eyewash station and a safety shower are readily accessible.[8][9]
- Assemble all necessary PPE and ensure it is in good condition before starting any work.
- Keep the container of **4-Fluorocinnamic acid** tightly closed when not in use.[1][10]

3.2. Handling and Use:

- Avoid the formation of dust during handling.[\[1\]](#)[\[2\]](#)[\[10\]](#)
- Weigh the compound carefully, minimizing the generation of airborne particles.[\[9\]](#)
- Do not breathe in dust, vapor, mist, or gas.[\[1\]](#)[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke in the work area.[\[1\]](#)[\[9\]](#)
- After handling, wash hands and any exposed skin thoroughly with soap and water.[\[1\]](#)[\[3\]](#)[\[9\]](#)

3.3. Storage:

- Store in a cool, dry, and well-ventilated place.[\[5\]](#)[\[10\]](#)
- Keep the container tightly sealed to prevent moisture absorption.[\[5\]](#)
- Store locked up and away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[5\]](#)

Emergency and Disposal Plan

4.1. First Aid Measures:

Exposure Route	First Aid Procedure
If Swallowed	Immediately call a POISON CENTER or doctor. [1] Rinse mouth with water; do not induce vomiting.[2]
If on Skin	Wash off immediately with plenty of soap and water for at least 15 minutes.[1][2] Remove contaminated clothing and wash it before reuse. [1] Seek immediate medical attention if irritation persists.[2]
If Inhaled	Move the person to fresh air and keep them comfortable for breathing.[1][2][10] Call a POISON CENTER or doctor if you feel unwell. [1][2]
If in Eyes	Rinse cautiously with water for several minutes. [1][3] Remove contact lenses if present and easy to do so. Continue rinsing.[1][3] Seek immediate medical advice.[2]

4.2. Spill and Leak Procedures:

- Evacuate personnel from the spill area.
- Ensure adequate ventilation.
- Avoid dust formation.[1][2]
- Sweep or shovel the spilled solid material into a suitable, labeled container for disposal.[1][2][10]
- Do not let the product enter drains.

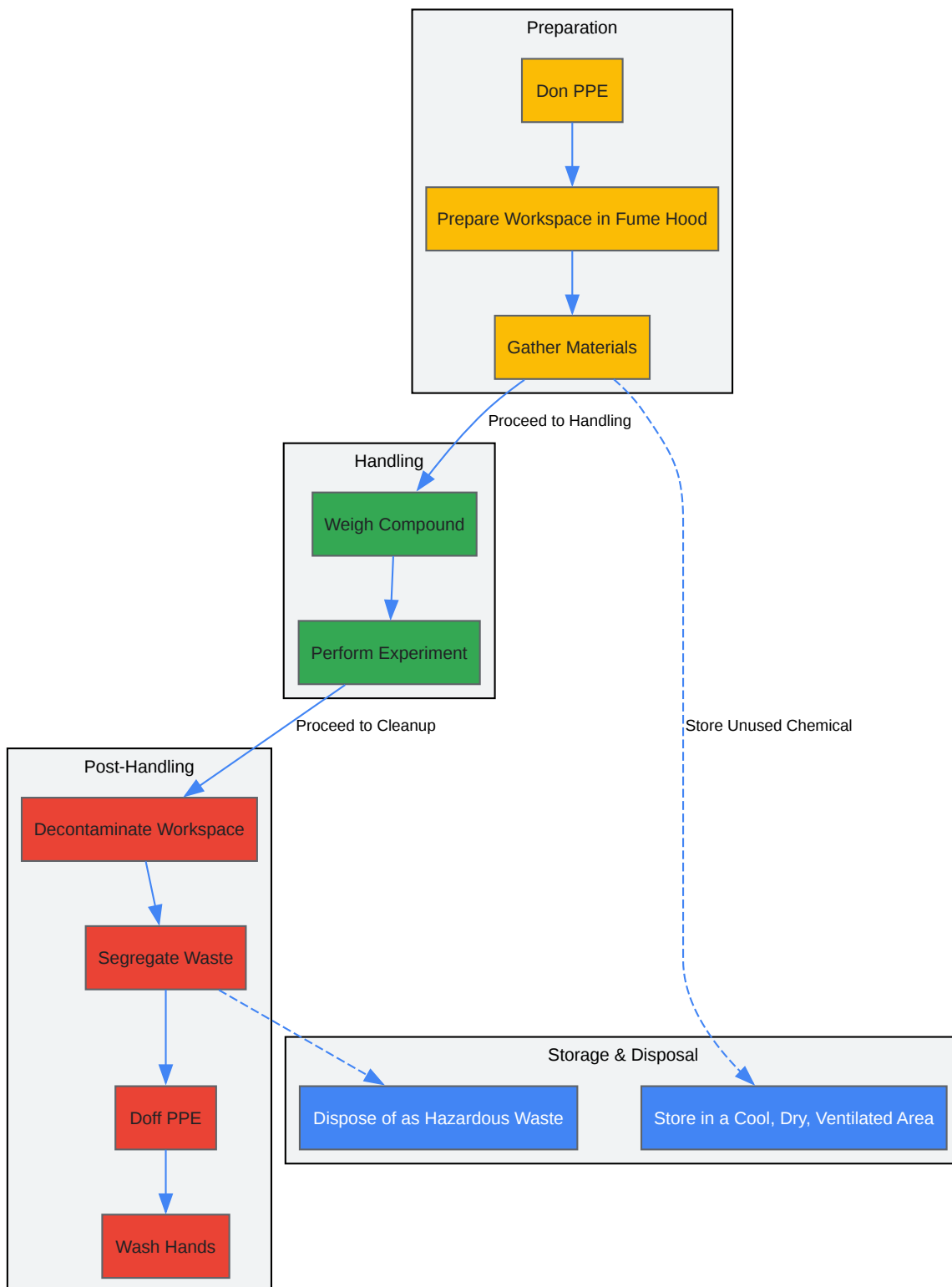
4.3. Disposal Plan:

- Dispose of **4-Fluorocinnamic acid** and its container as hazardous waste.[6]

- Waste material must be disposed of in accordance with national and local regulations.
- Do not mix with other waste. Leave the chemical in its original container if possible.
- Contact your institution's environmental health and safety (EHS) office to schedule a pickup for the hazardous waste.^[6]

Workflow for Safe Handling of 4-Fluorocinnamic Acid

Workflow for Safe Handling of 4-Fluorocinnamic Acid



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Caption: A logical workflow for the safe handling of **4-Fluorocinnamic acid**.

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